



Application Note: Assessing Cell Viability Following F5446 Treatment using the MTT Assay

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Compound of Interest		
Compound Name:	F5446	
Cat. No.:	B2889540	Get Quote

Audience: This document is intended for researchers, scientists, and drug development professionals investigating the cytotoxic and cytostatic effects of the SUV39H1 inhibitor, **F5446**.

Introduction

F5446 is a selective small molecule inhibitor of the histone methyltransferase SUV39H1 (Suppressor of variegation 3-9 homolog 1).[1] SUV39H1 is responsible for the trimethylation of histone H3 at lysine 9 (H3K9me3), a key epigenetic modification that leads to gene silencing.[2] In various cancer models, particularly colorectal carcinoma, **F5446** has been shown to decrease H3K9me3 levels at the FAS gene promoter.[1][2] This reduction in silencing leads to increased Fas receptor expression on the tumor cell surface, sensitizing the cells to Fas ligand (FasL)-induced apoptosis.[1][2] Furthermore, **F5446** can induce cell cycle arrest, contributing to its anti-tumor activity.[1][3]

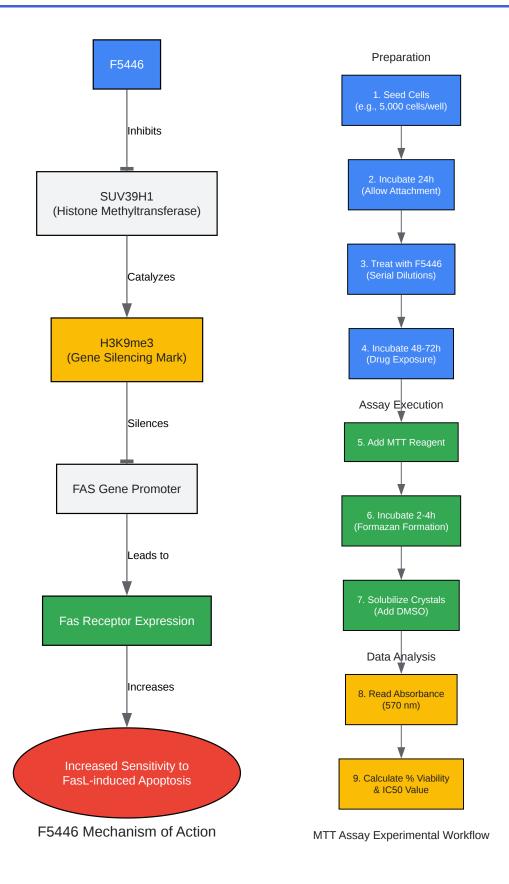
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell metabolic activity, which serves as an indicator of cell viability.[4][5] In living cells, mitochondrial dehydrogenase enzymes reduce the yellow, water-soluble MTT tetrazolium salt into a purple, insoluble formazan product.[5] The resulting formazan crystals are then solubilized, and the absorbance of the solution is measured spectrophotometrically. The intensity of the purple color is directly proportional to the number of metabolically active (viable) cells.[5] This application note provides a detailed protocol for using the MTT assay to quantify the dose-dependent effects of **F5446** on the viability of cancer cell lines.



F5446 Mechanism of Action

The following diagram illustrates the signaling pathway affected by **F5446**, leading to apoptosis in cancer cells.





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